

# A Comprehensive Guide to the Administration of Temavirsen (RG-101) in Animal Models

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## Compound of Interest

Compound Name: Temavirsen

Cat. No.: B1194646

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## Application Notes and Protocols

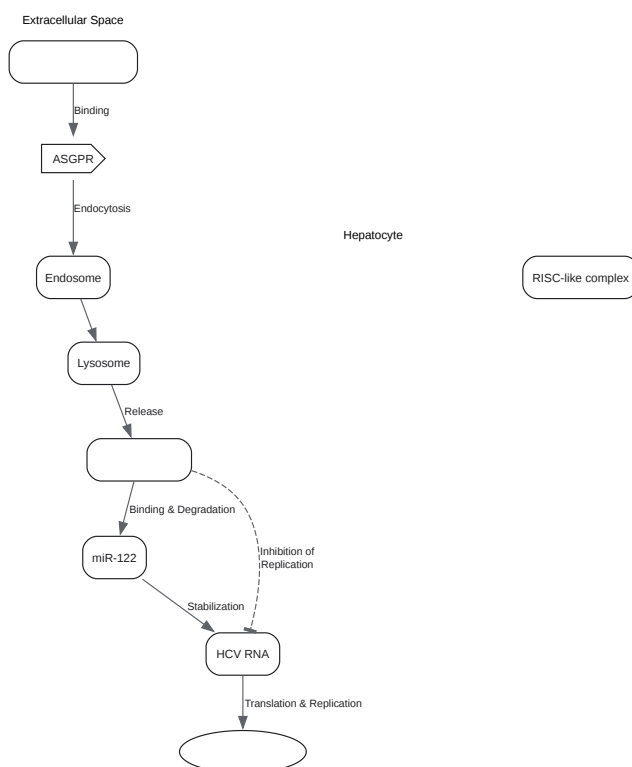
### Introduction

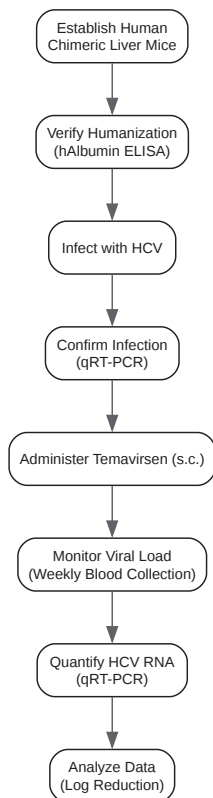
**Temavirsen**, also known as RG-101, is an N-acetylgalactosamine (GalNAc)-conjugated antisense oligonucleotide designed to specifically target and inhibit microRNA-122 (miR-122) in hepatocytes.<sup>[1][2]</sup> miR-122 is a crucial host factor for the replication of the Hepatitis C virus (HCV), making **Temavirsen** a promising therapeutic agent for the treatment of HCV infection.<sup>[1][3]</sup> The GalNAc conjugation facilitates targeted delivery to the liver, significantly enhancing the potency of the oligonucleotide.<sup>[2][4]</sup> This document provides a detailed guide for the administration of **Temavirsen** in various animal models for preclinical efficacy and safety studies.

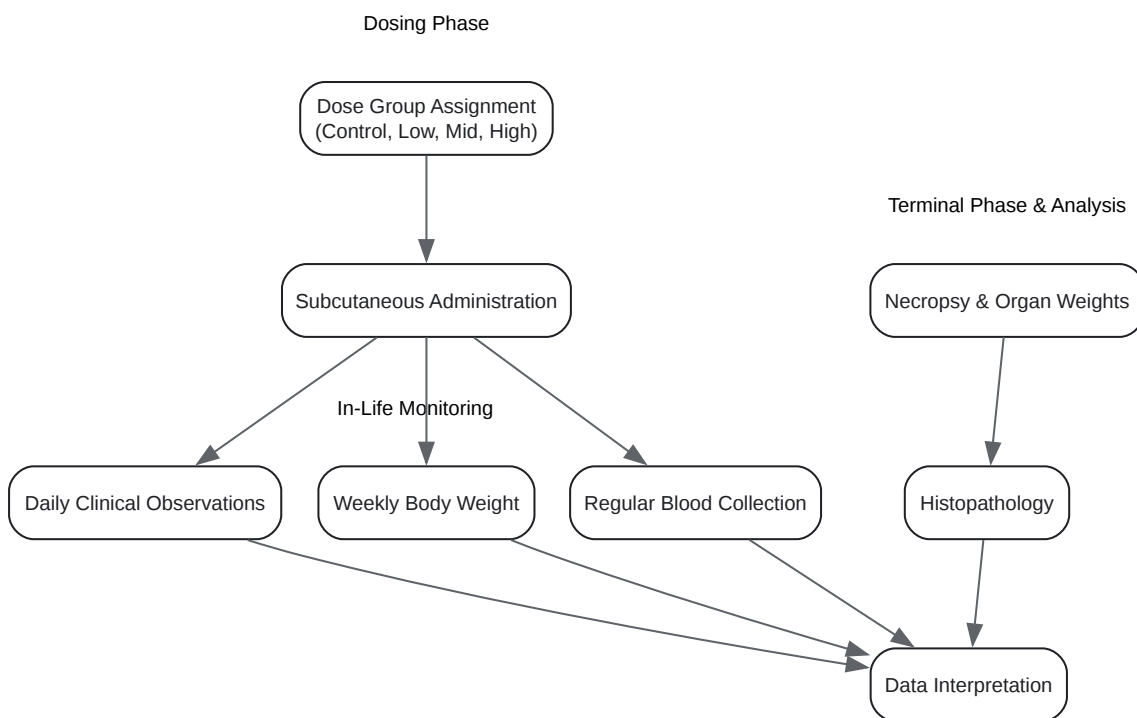
### Mechanism of Action

**Temavirsen** is a synthetic antisense oligonucleotide that binds to the mature miR-122 sequence, leading to its degradation and preventing it from facilitating HCV replication. The GalNAc ligand binds to the asialoglycoprotein receptor (ASGPR) on the surface of hepatocytes, leading to receptor-mediated endocytosis and efficient uptake of the oligonucleotide into the target cells.<sup>[2][5]</sup>

### Signaling Pathway of **Temavirsen** in HCV-Infected Hepatocytes







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## References

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